

Application Notes and Protocols: The Role of Phosphonates in Esterification Reactions

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Compound of Interest

Compound Name: *Dimethyl phosphonate*

Cat. No.: *B1257649*

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Introduction

Organophosphorus compounds, particularly phosphonates, play a significant role in various chemical transformations. While **dimethyl phosphonate** is utilized as an intermediate in the synthesis of a wide array of organophosphorus compounds, its direct catalytic role in the esterification of carboxylic acids is not extensively documented in scientific literature. However, the broader class of phosphonic acids and their derivatives are pivotal in esterification processes, both as reactants and as subjects of esterification themselves. These application notes provide an overview of the involvement of phosphonate-related compounds in esterification reactions, including detailed protocols and mechanistic insights.

Physicochemical Properties of Dimethyl Phosphonate

A clear understanding of the physical and chemical properties of **dimethyl phosphonate** is essential for its safe handling and application in synthesis.

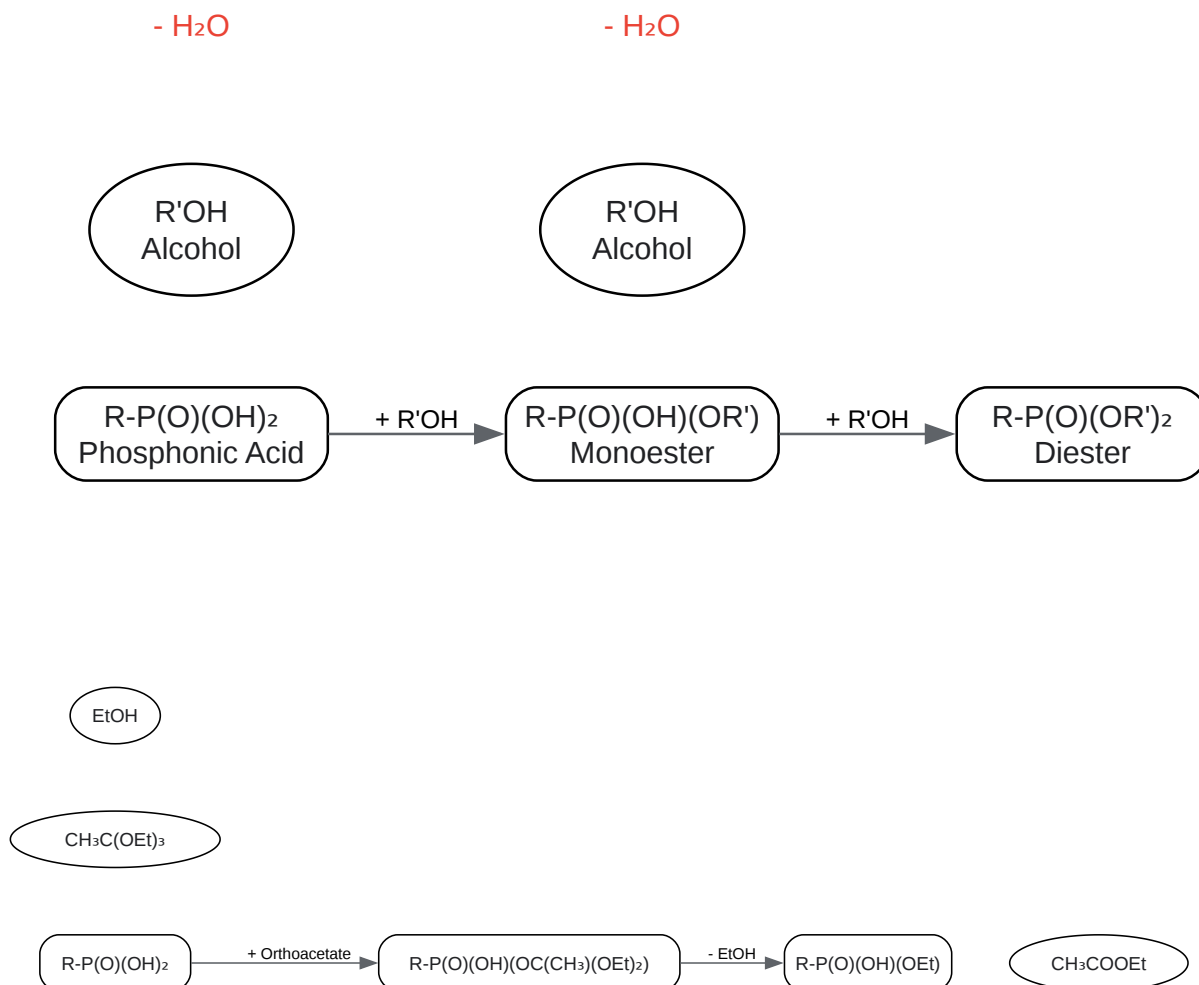
Property	Value
Chemical Name	Dimethyl phosphonate
Synonyms	Dimethyl hydrogen phosphonate, Phosphonic acid dimethyl ester
CAS Number	868-85-9
Molecular Formula	C ₂ H ₇ O ₃ P
Molecular Weight	110.05 g/mol
Appearance	Clear, colorless liquid
Density	1.20-1.25 g/cm ³ at 20°C
Boiling Point	170-175°C
Solubility	Miscible with water and most organic solvents
Flash Point	93°C (Closed cup)

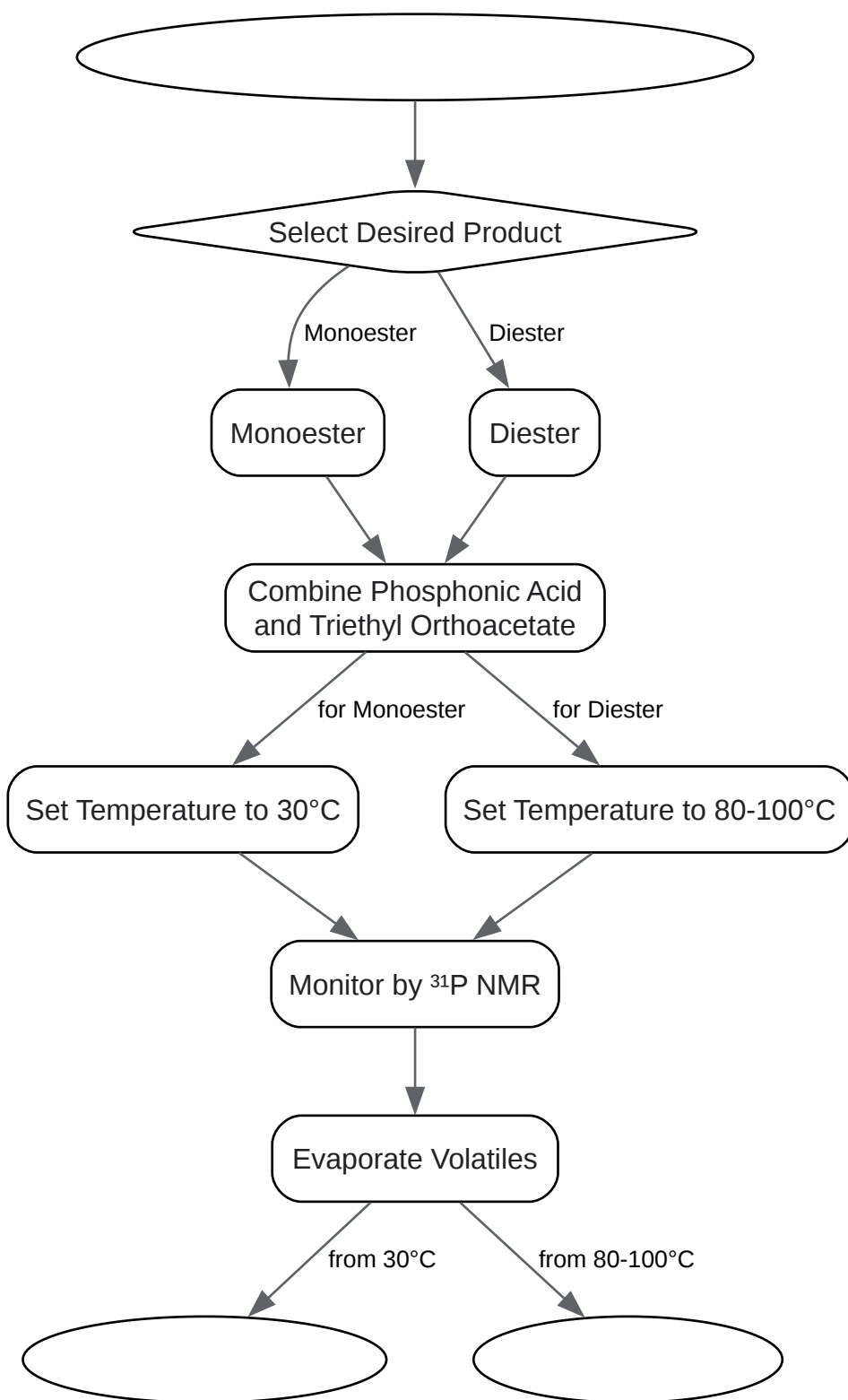
Esterification of Phosphonic Acids: A Key Transformation

The esterification of phosphonic acids is a fundamental reaction in the synthesis of various biologically active molecules and material science precursors. This process can be controlled to yield either mono- or di-esters, depending on the reaction conditions.

General Reaction Scheme

The esterification of a phosphonic acid with an alcohol can proceed in two steps to form the monoester and then the diester.





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